

Technical Guide: Characterization and Control of 3-Hydroxyimino Ropinirole (EP Impurity H)

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Compound of Interest

Compound Name: 3-Hydroxyimino Ropinirole

Cat. No.: B1153371

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Executive Summary

In the development and quality control of Ropinirole Hydrochloride, the identification of late-eluting or chemically distinct impurities is critical for ICH Q3A/B compliance. **3-Hydroxyimino Ropinirole** (designated as Impurity H in the European Pharmacopoeia) represents a specific oxidative and nitrosative degradant.

This guide details the "discovery" workflow—from the initial detection of an aberrant peak to the definitive structural elucidation and synthesis of the reference standard. It focuses on the chemical susceptibility of the indolin-2-one core and provides a self-validating analytical protocol for its control.

The Chemical Basis: Discovery & Formation

The "discovery" of this impurity often occurs during forced degradation studies or stability testing when Ropinirole is exposed to nitrosating agents or specific oxidative stress.

Structural Analysis[1][2]

- Parent Molecule: Ropinirole (4-[2-(dipropylamino)ethyl]-1,3-dihydro-2H-indol-2-one).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Impurity Target: **3-Hydroxyimino Ropinirole**.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Chemical Change: Replacement of the two hydrogen atoms at the C3 position of the oxindole ring with a hydroxyimino (=N-OH) group.
- Molecular Weight Shift: +29 Da (Loss of 2H [-2], Addition of N+O [+30], Net +1 for H on OH? No. Calculation: Ropinirole

(260.37 g/mol)

Impurity H

(289.37 g/mol).

Da).

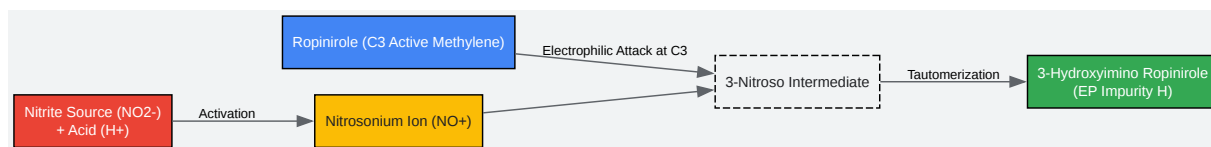
Mechanism of Formation

The C3 position of the indolin-2-one system is an active methylene group, rendering it nucleophilic. In the presence of nitrosating agents (e.g., nitrites in excipients, trace in acidic aqueous solutions), the C3 position undergoes electrophilic substitution.

Reaction Pathway:

- Acidification: Nitrite ions () form the nitrosonium ion () or nitrous acid ().
- Electrophilic Attack: The enol form of the indolin-2-one attacks the electrophilic nitrogen of the nitroso species.

- Tautomerization: The resulting 3-nitroso intermediate rapidly tautomerizes to the more stable 3-hydroxyimino (oxime) form.



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Figure 1: Mechanism of **3-Hydroxyimino Ropinirole** formation via nitrosation of the active methylene group.

Experimental Characterization Strategy

To confirm the identity of this impurity, a multi-modal approach combining LC-MS and NMR is required.^[1] The following data patterns serve as the "fingerprint" for validation.

Mass Spectrometry (LC-MS)

The impurity exhibits a distinct mass shift compared to Ropinirole.

Parameter	Ropinirole HCl	3-Hydroxyimino Ropinirole	Diagnostic Interpretation
Molecular Formula			Introduction of Nitrogen and Oxygen. ^{[3][7][8]}
[M+H] ⁺ m/z	261.2	290.2	+29 Da shift confirms =N-OH addition.
Fragmentation	Loss of dipropylamino chain	Loss of dipropylamino + OH	Stability of the oxime core is distinct.

Nuclear Magnetic Resonance (NMR)

The most definitive proof of structure is the disappearance of the C3 methylene protons.

- ¹H NMR (DMSO-d₆):
 - Ropinirole: Shows a singlet (or coupled multiplet depending on resolution) around δ 3.5 ppm corresponding to the

at position 3.
 - Impurity H: The signal at δ 3.5 ppm is ABSENT. A new broad singlet appears downfield (δ 10.0–12.0 ppm) corresponding to the oxime hydroxyl (=) and/or the amide NH.

Analytical Protocol: Detection and Quantification

This protocol is designed to separate the polar oxime impurity from the parent drug and other hydrophobic degradants.

Chromatographic Conditions (HPLC-UV)

- Column: C18 Stationary Phase (e.g., Inertsil ODS-3V or equivalent), 250 x 4.6 mm, 5 μm.[\[6\]](#)
- Mobile Phase A: 0.05 M Potassium Dihydrogen Phosphate (), pH adjusted to 6.0 with dilute KOH.
- Mobile Phase B: Acetonitrile (ACN).[\[12\]](#)
- Flow Rate: 1.0 mL/min.[\[7\]](#)
- Detection: UV at 250 nm (Ropinirole max) and 300-320 nm (Oxime conjugation band).
- Column Temp: 30°C.

Gradient Program

Time (min)	Mobile Phase A (%)	Mobile Phase B (%)	Purpose
0.0	85	15	Equilibration
10.0	85	15	Isocratic hold for polar impurities
25.0	40	60	Elution of Ropinirole & Late eluters
30.0	40	60	Wash
31.0	85	15	Re-equilibration

Validation Criteria (System Suitability)

- Resolution (): > 2.0 between Ropinirole and Impurity H.
- Relative Retention Time (RRT): Impurity H typically elutes after Ropinirole due to the planar oxime structure increasing interaction with C18, despite the polarity of the OH group. (Note: RRT varies by pH; at neutral pH, it may elute closer to the parent).
- Tailing Factor: < 1.5 for both peaks.

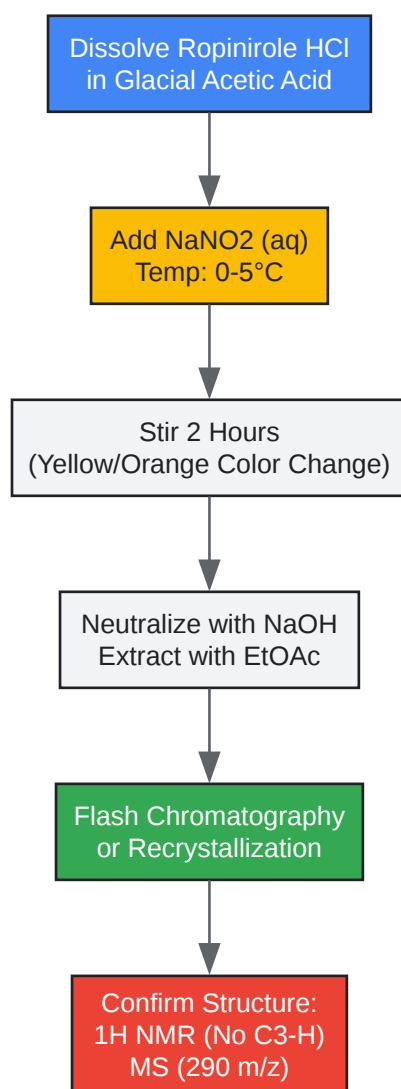
Synthesis of Reference Standard

To quantify the impurity, you must synthesize the standard. The following procedure is a self-validating workflow for generating Impurity H in the lab.

Synthetic Workflow

- Starting Material: Dissolve Ropinirole HCl (1 eq) in glacial acetic acid.
- Reagent: Add Sodium Nitrite (, 1.2 eq) dropwise as an aqueous solution at 0–5°C.

- Reaction: Stir at room temperature for 1–2 hours. The solution typically turns yellow/orange (characteristic of oximes/nitroso compounds).
- Quench: Neutralize with NaOH solution to precipitate the free base or extract with Ethyl Acetate.
- Purification: Recrystallize from Ethanol or purify via Flash Chromatography (DCM:MeOH).



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Figure 2: Synthetic workflow for generating **3-Hydroxyimino Ropinirole** Reference Standard.

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